

# A Technical Guide to Pyromellitic Acid: CAS Number and Safety Profile

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## Compound of Interest

Compound Name: Pyromellitic acid

Cat. No.: B166702

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This technical guide provides an in-depth overview of the chemical identifier and comprehensive safety data for **pyromellitic acid**, tailored for researchers, scientists, and drug development professionals.

## Chemical Identification

**Pyromellitic acid**, also known as 1,2,4,5-benzenetetracarboxylic acid, is an aromatic carboxylic acid.

- CAS Number: 89-05-4[1][2][3][4][5][6][7]
- Molecular Formula: C<sub>10</sub>H<sub>6</sub>O<sub>8</sub>[3][4][6]
- Molecular Weight: 254.15 g/mol [3][5][6]
- Synonyms: Benzene-1,2,4,5-tetracarboxylic Acid[1][3][4]

## Hazard Identification and Classification

**Pyromellitic acid** is classified as a hazardous chemical. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[1][8]

- GHS Hazard Statements:
  - H315: Causes skin irritation[1][4][5][9]

- H319: Causes serious eye irritation[1][4][5][9]
- H335: May cause respiratory irritation[1][4]
- Signal Word: Warning[1][8][9]

## Quantitative Safety Data

The following tables summarize the key quantitative toxicological and physicochemical safety data for **pyromellitic acid**.

Table 1: Toxicological Data

| Test Type | Species                             | Route           | Value       | Exposure Time | Reference |
|-----------|-------------------------------------|-----------------|-------------|---------------|-----------|
| LD50      | Mouse                               | Intraperitoneal | 300 mg/kg   | N/A           | [5][10]   |
| LC50      | Fish (Danio rerio)                  | Aquatic         | > 1000 mg/L | 96 h          | [1][11]   |
| LC50      | Daphnia sp.                         | Aquatic         | 35.8 mg/L   | 48 h          | [1][11]   |
| EC50      | Algae                               | Aquatic         | 8.1 mg/L    | 96 h          | [1][11]   |
| EC50      | Microorganisms (Pseudomonas putida) | Aquatic         | ~140 mg/L   | 17 h          | [1][11]   |

Table 2: Physicochemical Properties

| Property         | Value                                                                                       | Reference  |
|------------------|---------------------------------------------------------------------------------------------|------------|
| Physical State   | Solid, white to off-white                                                                   | [5]        |
| Melting Point    | 281 - 285 °C                                                                                | [5][6][10] |
| Water Solubility | 14 g/L (at an unspecified temperature)1.5 g/100 mL (at 20 °C)                               | [5][10]    |
| Flash Point      | 322.1 ± 26.6 °C                                                                             | [10]       |
| Stability        | Stable under normal conditions. Incompatible with strong oxidizing agents and strong bases. | [6][8]     |

## Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not fully available in the referenced safety data sheets. However, the data points to standard ecotoxicological and acute toxicity testing methodologies.

- **Acute Toxicity (LD50):** The lethal dose 50 (LD50) was determined in mice via the intraperitoneal route to be 300 mg/kg.[5][10] This type of study typically involves administering varying doses of the substance to a group of animals to determine the dose at which 50% of the test population succumbs.
- **Aquatic Toxicity (LC50/EC50):** The lethal concentration 50 (LC50) and effective concentration 50 (EC50) values were established for various aquatic organisms, including fish, daphnia, algae, and bacteria.[1][11] These tests are standard methods to assess the environmental impact of a chemical, exposing organisms in a controlled environment to different concentrations of the substance over a defined period.

## Handling, Storage, and Emergency Procedures

### 5.1 Safe Handling and Personal Protective Equipment (PPE)

- Ventilation: Handle in a well-ventilated area, using a laboratory fume hood or mechanical exhaust to minimize exposure.[\[1\]](#)[\[5\]](#)
- Personal Protective Equipment:
  - Eye Protection: Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[\[1\]](#)[\[5\]](#)[\[11\]](#)
  - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin contact.[\[1\]](#)[\[8\]](#)[\[9\]](#)
  - Respiratory Protection: If dust formation is likely or exposure limits are exceeded, use a full-face respirator.[\[1\]](#)[\[11\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[1\]](#)[\[9\]](#) Avoid creating dust.[\[1\]](#)[\[5\]](#)[\[11\]](#)

## 5.2 Storage

Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[6\]](#)[\[9\]](#)[\[11\]](#) Keep away from incompatible materials such as strong oxidizing agents and strong bases.[\[6\]](#)[\[8\]](#)

## 5.3 First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[\[1\]](#)[\[8\]](#)
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[\[1\]](#)[\[8\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center.[\[1\]](#)

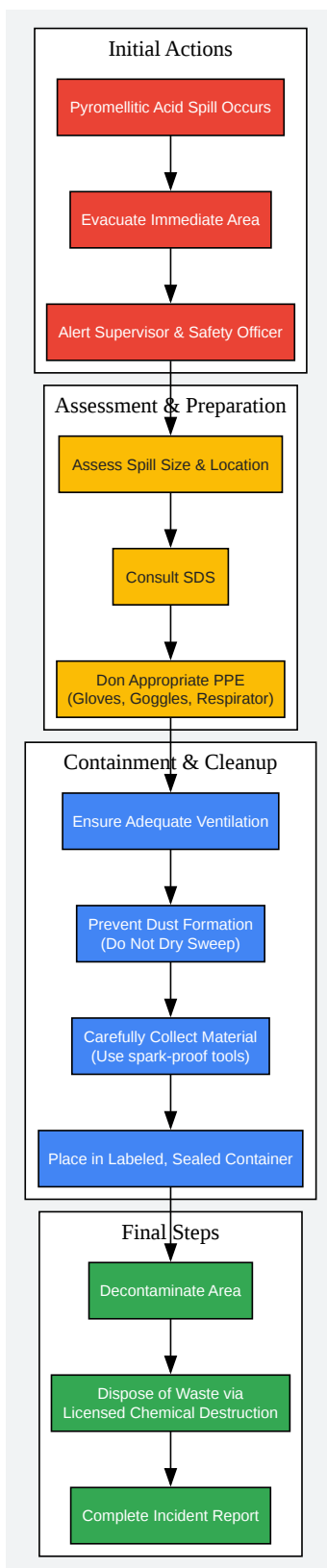
## 5.4 Firefighting and Spill Response

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)[\[5\]](#)

- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[8\]](#)[\[11\]](#)
- Accidental Release: For spills, avoid dust formation.[\[1\]](#)[\[5\]](#) Evacuate personnel to a safe area. Wear appropriate PPE. Sweep up the material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)[\[11\]](#) Use spark-proof tools.[\[1\]](#)[\[11\]](#) Prevent the chemical from entering drains.[\[1\]](#)[\[5\]](#)

## Visualized Workflow: Emergency Spill Response

The following diagram illustrates a logical workflow for responding to an accidental spill of **pyromellitic acid** in a laboratory setting.



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Caption: Workflow for **pyromellitic acid** spill response.

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